

Personal protective equipment for handling 3-Bromo-2-fluorotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2-fluorotoluene

Cat. No.: B1266708

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Essential Safety and Handling Guide for 3-Bromo-2-fluorotoluene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **3-Bromo-2-fluorotoluene**. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-2-fluorotoluene is a combustible liquid that can cause skin, eye, and respiratory irritation. Ingestion may be harmful.^[1] Appropriate PPE is mandatory to prevent exposure.

Summary of Required Personal Protective Equipment:

Protection Type	Recommended Equipment	Specification Notes
Eye and Face Protection	Safety glasses with side-shields or chemical goggles. A face shield is recommended where splashing is a risk.	Must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Butyl rubber, Nitrile). [2] A lab coat or chemical-resistant apron should be worn.	Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact. [1] Contaminated clothing should be removed immediately and washed before reuse. [3]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. [4] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges is necessary.	A cartridge change-out schedule should be in place as part of a respiratory protection program. [2]

Key Safety and Physical Properties

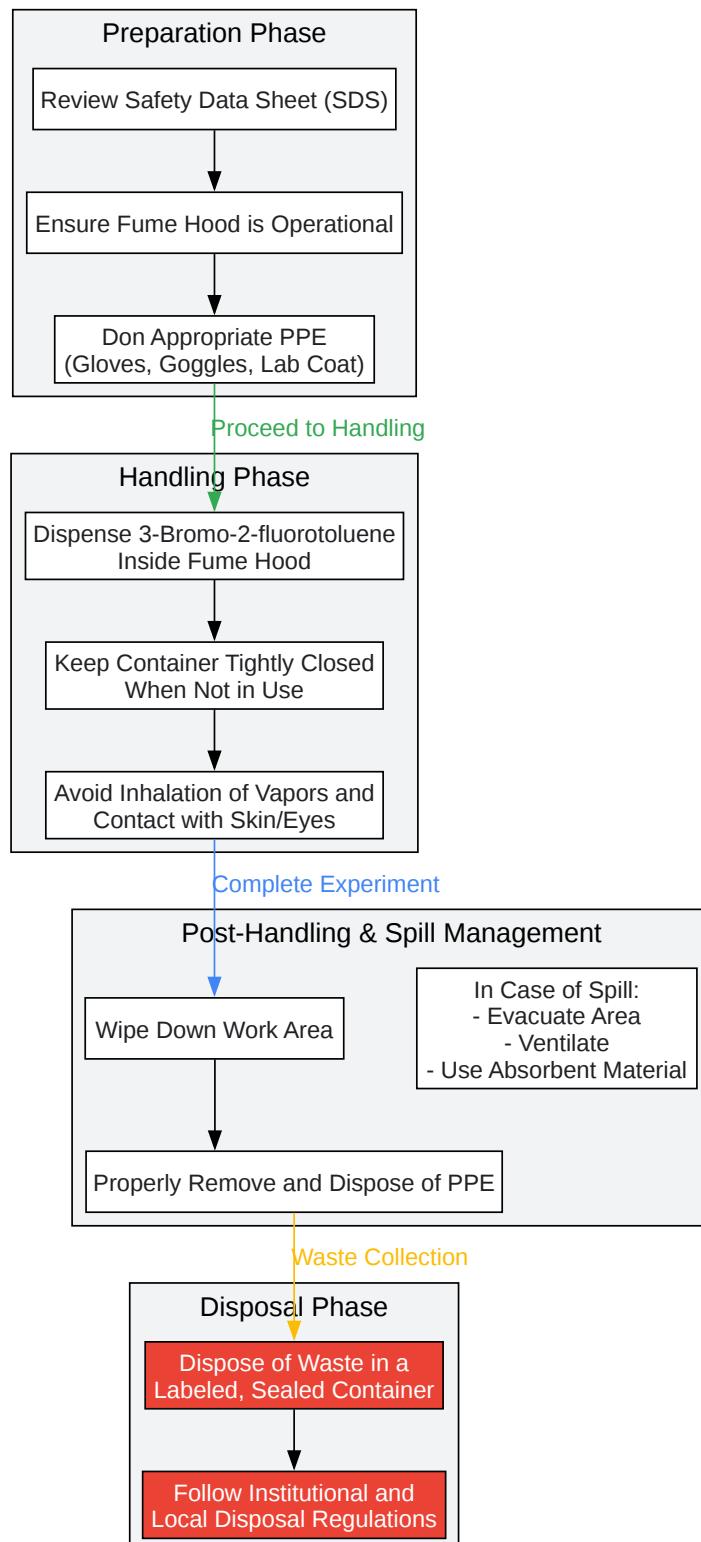
A summary of the key quantitative data for **3-Bromo-2-fluorotoluene** is provided below for easy reference.

Property	Value
CAS Number	59907-12-9[5][6]
Molecular Formula	C ₇ H ₆ BrF[7]
Molecular Weight	189.02 g/mol
Appearance	Colorless to light yellow or light orange clear liquid[8]
Density	1.503 g/mL at 25 °C
Flash Point	76.7 °C (170.1 °F)
Boiling Point	174 - 175 °C at 760 mmHg[3]
Refractive Index	n _{20/D} 1.533

Experimental Workflow for Handling 3-Bromo-2-fluorotoluene

The following diagram outlines the standard operating procedure for the safe handling of **3-Bromo-2-fluorotoluene** from initial preparation to final disposal.

Workflow for Safe Handling of 3-Bromo-2-fluorotoluene

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Safe Handling Workflow Diagram

Detailed Operational and Disposal Plans

Handling and Storage:

- Handling: Always handle **3-Bromo-2-fluorotoluene** within a certified chemical fume hood to minimize inhalation exposure.[4] Avoid contact with skin and eyes.[1][9] Keep the container tightly closed when not in use. Keep away from heat, sparks, and open flames as it is a combustible liquid.[3]
- Storage: Store in a cool, dry, and well-ventilated area. Keep containers tightly closed.[3] Store away from incompatible materials such as strong oxidizing agents, bases, alcohols, amines, and metals.[3]

First Aid Measures:

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3][10]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[3][9]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9][10]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor or Poison Control Center immediately.[3][9]

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.[1][9]
- Evacuate personnel to a safe area.
- Use personal protective equipment, including chemical-impermeable gloves and respiratory protection.[9]
- Contain the spillage and collect it with an inert absorbent material (e.g., sand, vermiculite).

- Place the absorbed material in a suitable, closed container for disposal.[11]
- Do not let the chemical enter drains.[1]

Disposal Plan:

- Dispose of unused product and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- It is recommended to use a licensed disposal company.[1]
- Containers should be completely emptied before disposal. Empty containers may retain product residue and can be hazardous.[11]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromo-2-fluorotoluene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266708#personal-protective-equipment-for-handling-3-bromo-2-fluorotoluene>

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